

Properties of N-(2-acetylphenyl)cyclobutanecarboxamide intermediate

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Compound of Interest

Compound Name: N-(2-acetylphenyl)cyclobutanecarboxamide

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Technical Guide: N-(2-acetylphenyl)cyclobutanecarboxamide

Intermediate Profile & Synthetic Utility

Executive Summary

N-(2-acetylphenyl)cyclobutanecarboxamide (Formula: $C_{13}H_{15}NO_2$) is a functionalized anilide intermediate used primarily in the pharmaceutical development of 2-cyclobutylquinolin-4(1H)-one scaffolds. Its structural significance lies in the ortho-disposition of the acetyl and amido groups, which pre-organizes the molecule for intramolecular cyclization (Camps Cyclization). This scaffold is relevant in the discovery of antiviral agents (e.g., HCV NS5B inhibitors), antibacterial fluoroquinolones, and immunomodulatory drugs.

Physicochemical Properties

The following data aggregates calculated values and experimental trends observed in homologous o-amidoacetophenones.

Property	Value / Description	Note
IUPAC Name	N-(2-acetylphenyl)cyclobutanecarboxamide	
Molecular Formula	C ₁₃ H ₁₅ NO ₂	
Molecular Weight	217.27 g/mol	
Physical State	Solid (Crystalline powder)	
Melting Point	75–85 °C (Predicted)	Typical of o-acetylanilides Based on acetamide analog (70–72°C)
Solubility	DMSO, DMF, DCM, Ethyl Acetate	Poor water solubility
LogP (Calc)	~2.4 – 2.8	Moderate lipophilicity
H-Bond Donors	1 (Amide NH)	Intramolecularly bonded
H-Bond Acceptors	2 (Ketone O, Amide O)	

Structural Insight: The Intramolecular Hydrogen Bond

A defining feature of this intermediate is the strong intramolecular hydrogen bond (IMHB) between the amide proton (N-H) and the ketone oxygen (C=O).

- Effect: This locks the molecule in a planar conformation, significantly reducing the energy barrier for the subsequent cyclization step.
- NMR Signature: The N-H proton appears significantly downfield (11.0–13.0 ppm) due to this deshielding effect.

Synthesis Protocol

Reaction Type: Schotten-Baumann Acylation (Nucleophilic Acyl Substitution).

Reagents & Materials[5][6][7][8][9]

- Substrate: 2'-Aminoacetophenone (1.0 equiv)
- Reagent: Cyclobutanecarbonyl chloride (1.1 equiv)
- Base: Triethylamine (TEA) or Pyridine (1.2 equiv)
- Solvent: Dichloromethane (DCM) or THF (Anhydrous)
- Quench: 1M HCl, Sat. NaHCO₃

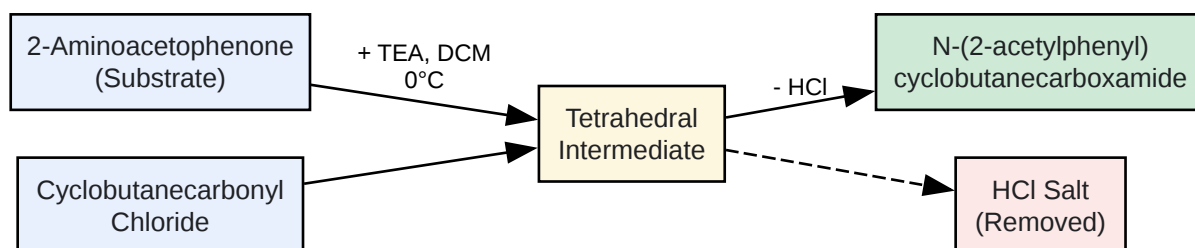
Step-by-Step Methodology

- Preparation: Charge a flame-dried round-bottom flask with 2'-aminoacetophenone (10 mmol) and anhydrous DCM (30 mL). Cool to 0 °C under an inert atmosphere ().
- Base Addition: Add Triethylamine (12 mmol) dropwise. The solution may darken slightly.
- Acylation: Add Cyclobutanecarbonyl chloride (11 mmol) dropwise over 15 minutes. Maintain temperature < 5 °C to prevent bis-acylation.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 3–6 hours. Monitor by TLC (System: 30% EtOAc in Hexanes).
- Workup:
 - Quench with water (20 mL).
 - Wash organic layer with 1M HCl (to remove excess amine/base).
 - Wash with Sat. NaHCO₃ (to remove residual acid).
 - Dry over anhydrous

and concentrate in vacuo.

- Purification: Recrystallize from Ethanol/Hexane or purify via silica gel chromatography if high purity (>99%) is required.

Synthesis Workflow Diagram



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Figure 1: Acylation workflow for the synthesis of the target intermediate.

Characterization Data (Expected)

The following spectral data is critical for validating the structure, particularly distinguishing it from the O-acylated isomer (kinetic product) or bis-acylated byproduct.

Technique	Signal / Peak	Assignment & Interpretation
^1H NMR (CDCl_3)	12.5 ppm (s, 1H)	Amide N-H: Highly deshielded due to IMHB with acetyl C=O.
8.7 ppm (d, 1H)	Aromatic C3-H: Doublet, deshielded by the amide group.	
2.65 ppm (s, 3H)	Acetyl Methyl: Characteristic singlet for methyl ketone.	
3.20 ppm (m, 1H)	Cyclobutane CH: Methine proton alpha to carbonyl.	
1.9–2.4 ppm (m, 6H)	Cyclobutane CH_2 : Multiplets for the ring methylene protons.	
IR Spectroscopy	3250–3350 cm^{-1}	N-H Stretch (Broadened by H-bonding).
1685 cm^{-1}	Amide I (C=O) Stretch.	
1650 cm^{-1}	Ketone (C=O) Stretch (Lowered frequency due to conjugation/H-bond).	

Downstream Application: Camps Cyclization

The primary utility of this intermediate is its conversion into 2-cyclobutylquinolin-4(1H)-one. This transformation is a classic example of the Camps Cyclization (specifically the kinetic pathway favored by basic conditions).

Mechanism of Action[3][10]

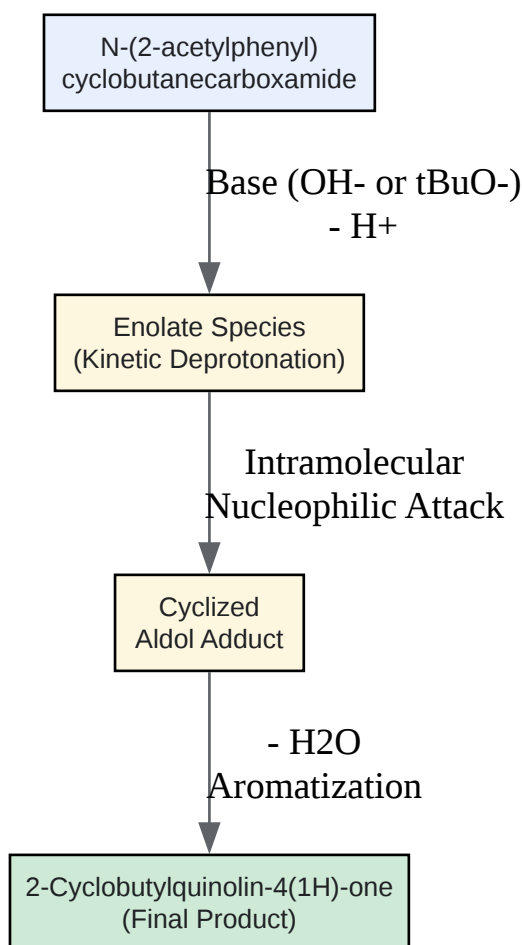
- Enolization: Base (e.g., NaOH, tBuOK) deprotonates the acetyl methyl group (kinetic acidity).
- Intramolecular Attack: The resulting enolate attacks the amide carbonyl carbon.

- Elimination: Loss of water (dehydration) and tautomerization aromatizes the heterocyclic ring to form the 4-quinolone.

Cyclization Protocol

- Reagents: 1.0 equiv Intermediate, 2.0 equiv NaOH (aq) or tBuOK.
- Solvent: Ethanol or t-Butanol (Reflux).
- Time: 2–4 hours.
- Product: 2-cyclobutylquinolin-4(1H)-one (Precipitates upon acidification).

Mechanistic Pathway Diagram



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Figure 2: Mechanism of the base-mediated Camps Cyclization to form the quinolone core.

Safety & Handling

- **Hazards:** The compound is an acetanilide derivative. While specific toxicology is often limited for intermediates, treat as a potential Skin Irritant (H315) and Eye Irritant (H319).
- **Stability:** Stable at room temperature.^[1] Hydrolyzes slowly in the presence of strong acids or bases if not under cyclization conditions.
- **Storage:** Store in a cool, dry place (2–8 °C recommended) under inert gas to prevent slow oxidation or hydrolysis.

References

- Camps Cyclization Overview: Silva, T. et al. "Quinolin-4-ones: Methods of Synthesis and Application in Medicine."^[2]^[3] Molecules, 2025.^[4]
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- Analogous Acetamido Properties: Slater, H. et al. "Crystal structure of N-(2-acetylphenyl)acetamide." Acta Cryst. E, 2006.^[4]
- Cyclobutanecarbonyl Chloride Data: Sigma-Aldrich Safety Data Sheet (SDS), 2024.

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- [4. mdpi.com \[mdpi.com\]](#)
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